

# long-term stability of OTS186935 hydrochloride stock solutions

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## Compound of Interest

Compound Name: OTS186935 hydrochloride

Cat. No.: B15588075

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## Technical Support Center: OTS186935 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, handling, and use of **OTS186935 hydrochloride** stock solutions.

## Frequently Asked Questions (FAQs)

Q1: How should I store **OTS186935 hydrochloride** powder?

**OTS186935 hydrochloride** powder should be stored at 4°C in a tightly sealed container, protected from moisture.<sup>[1][2][3][4]</sup>

Q2: What are the recommended solvents for preparing **OTS186935 hydrochloride** stock solutions?

**OTS186935 hydrochloride** is soluble in both water and DMSO.<sup>[4][5]</sup> For cell culture experiments, DMSO is a commonly used solvent. For in vivo studies, various formulations involving DMSO, PEG300, Tween-80, saline, and corn oil can be used.<sup>[1][3]</sup>

Q3: What are the recommended storage conditions and duration for **OTS186935 hydrochloride** stock solutions?

For optimal stability, it is recommended to store stock solutions in aliquots to avoid repeated freeze-thaw cycles. Store solutions in tightly sealed vials, protected from moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

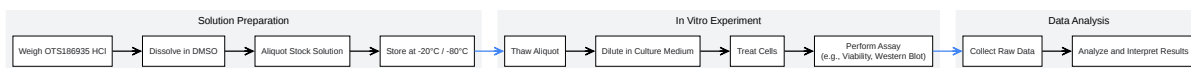
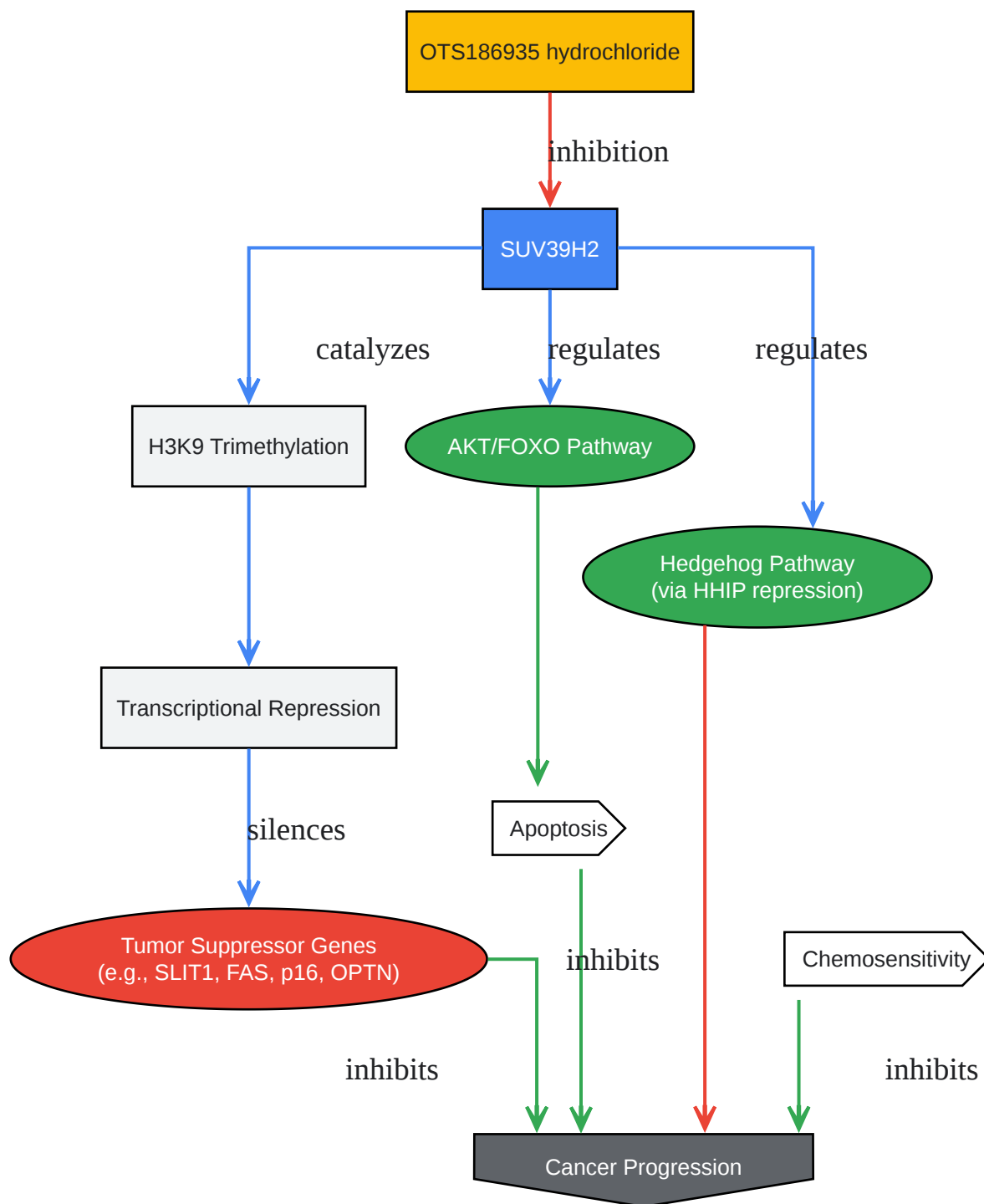
Storage Temperature	Duration	Solvent
-80°C	6 months	DMSO or other appropriate solvents
-20°C	1 month	DMSO or other appropriate solvents

Q4: What is the mechanism of action of OTS186935?

OTS186935 is a potent and specific inhibitor of the histone methyltransferase SUV39H2, with an IC<sub>50</sub> of 6.49 nM.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) SUV39H2 is an enzyme that catalyzes the trimethylation of histone H3 at lysine 9 (H3K9me3), a modification associated with transcriptional repression.[\[10\]](#) By inhibiting SUV39H2, OTS186935 can alter gene expression patterns in cancer cells.

## Signaling Pathway

OTS186935 targets SUV39H2, a key enzyme in epigenetic regulation. SUV39H2-mediated H3K9 trimethylation leads to the transcriptional repression of various tumor suppressor genes and affects critical signaling pathways involved in cancer progression.



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